

ALDH3A1-IN-3 preliminary research findings

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Compound Focus: ALDH3A1-IN-3

CAS No.: 315239-63-5

Cat. No.: S522833

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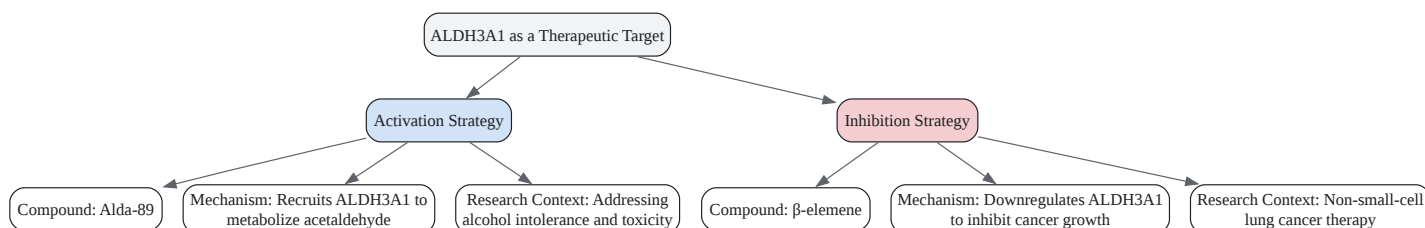
ALDH3A1 at a Glance

Aspect	Description
Primary Function	Oxidizes various aldehydes to corresponding carboxylic acids; involved in detoxification [1] [2].
Key Protective Roles	Promotes resistance to UV and oxidative damage in the cornea; protects cells from apoptosis and DNA damage [1] [3].
Role in Cancer	Functions as a biomarker in various cancers. Its expression is linked to poor prognosis, drug resistance, and reprogramming of cellular energy metabolism (e.g., in non-small-cell lung cancer) [4] [5].

| **Therapeutic Targeting Context** | **Activation:** Small molecule **Alda-89** can be used to "recruit" ALDH3A1 to metabolize acetaldehyde, a strategy for alcohol intolerance [6]. **Inhibition:** The natural compound **β -elemene** has been identified to downregulate ALDH3A1, inhibiting cancer proliferation [5]. |

Research Context and Alternative Strategies

While data on "**ALDH3A1-IN-3**" is unavailable, the research on ALDH3A1 as a target is active. The strategies below illustrate the current landscape, which may provide useful context for your work.



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Given the absence of specific data on **ALDH3A1-IN-3**, the following approaches may help you locate the information you need:

- **Refine Your Search:** You may want to search for the compound using its specific chemical name or identifier (if known) in specialized databases like **PubChem** or **ChEMBL**.
- **Explore Broader Context:** Research on ALDH3A1 inhibitors is an active field, particularly in oncology. Reviewing recent scientific literature on "ALDH3A1 inhibition" may reveal new studies and compounds.
- **Check Patent Filings:** Preliminary research on novel compounds is often disclosed in patent applications before it appears in journal articles.

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References

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